

# Personal protective equipment for handling Pyren-1-yl Acetate

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## Compound of Interest

Compound Name: Pyren-1-yl Acetate

Cat. No.: B104027

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## Essential Safety and Handling Guide for Pyren-1-yl Acetate

This document provides immediate and essential safety, handling, and disposal protocols for **Pyren-1-yl Acetate**, designed for researchers, scientists, and drug development professionals. Following these guidelines is crucial for ensuring a safe laboratory environment.

## Chemical Identification and Properties

**Pyren-1-yl Acetate** is an aromatic ester. Understanding its physical and chemical properties is the first step in safe handling.

Property	Value
CAS Number	78751-40-3[1][2]
Molecular Formula	C <sub>18</sub> H <sub>12</sub> O <sub>2</sub> [3]
Molecular Weight	260.3 g/mol [3]
Appearance	Yellow Solid (based on parent compound Pyrene)[4]
Melting Point	246-247 °C[5]
Boiling Point	442 °C[5]
Density	1.304 g/cm <sup>3</sup> [5]
Flash Point	141 °C[5]

## Hazard Identification and Risk Assessment

While comprehensive hazard data for **Pyren-1-yl Acetate** is limited, the precautionary principle dictates treating it with care based on its chemical structure and data from related compounds like Pyrene.

- **Potential Health Effects:** May cause skin and eye irritation.[6] Inhalation of dust or aerosols may cause respiratory tract irritation. Prolonged or repeated exposure may cause organ damage.[4]
- **Environmental Hazards:** The parent compound, Pyrene, is very toxic to aquatic life with long-lasting effects.[7] Therefore, **Pyren-1-yl Acetate** should be prevented from entering the environment.

## Personal Protective Equipment (PPE)

A multi-layered PPE approach is mandatory to minimize exposure. The selection of PPE should be based on a thorough risk assessment of the specific procedures being performed.

Protection Type	Recommended Equipment	Specifications and Rationale
Eye and Face Protection	Chemical Safety Goggles and/or Face Shield	Goggles with indirect ventilation should be worn to protect against potential splashes.[8] A face shield provides additional protection for the entire face from larger volumes of material.[8]
Skin and Body Protection	Chemical-Resistant Gloves	No single glove material protects against all chemicals; however, Nitrile gloves offer good resistance to a range of chemicals, snags, and punctures.[8] Always consult the glove manufacturer's compatibility chart.
Lab Coat or Chemical Protective Clothing	A standard lab coat is the minimum requirement. For tasks with a higher risk of splashing, a chemical-resistant apron or coverall is recommended.[9][10]	
Respiratory Protection	Use in a well-ventilated area (e.g., chemical fume hood)	Handling should occur in a well-ventilated place to avoid the formation of dust and aerosols.[5]
NIOSH-Approved Respirator	If a fume hood is unavailable or if dust/aerosols are generated, a NIOSH-approved air-purifying respirator with an organic vapor cartridge and a particulate filter is necessary. [1][4]	

## Operational Plan: Safe Handling and Storage Protocols

### Step-by-Step Handling Procedure:

- Preparation: Before handling, ensure all necessary PPE is correctly donned. Verify that safety equipment, such as an eyewash station and safety shower, is accessible and operational.[4]
- Work Area: Conduct all work with **Pyren-1-yl Acetate** within a certified chemical fume hood to minimize inhalation exposure.[5]
- Dispensing: Use non-sparking tools for handling the solid to prevent ignition sources.[5][10] Avoid creating dust during weighing and transfer.[5]
- Contamination: Avoid contact with skin, eyes, and clothing.[5][10] If contact occurs, follow the first aid measures outlined below immediately.
- Hygiene: After handling, wash hands thoroughly with soap and water. Do not eat, drink, or smoke in the laboratory.[7] Remove and wash contaminated clothing before reuse.[6][7]

### Storage Plan:

- Store in a tightly closed container in a dry, cool, and well-ventilated area.[5][7][10]
- Keep away from heat, sparks, open flames, and other ignition sources.[10]
- Store separately from incompatible materials such as strong oxidizing agents.[4]

## Emergency and Disposal Plans

### Chemical Spill Response Workflow:

Caption: Workflow for responding to a **Pyren-1-yl Acetate** spill.

### First Aid Measures:

Exposure Route	First Aid Protocol
Inhalation	Move the person to fresh air. If breathing is difficult or stops, provide artificial respiration. Seek immediate medical attention.[4]
Skin Contact	Immediately remove all contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes.[4][6] If skin irritation persists, seek medical attention.[4]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do.[6] Seek immediate medical attention.[4]
Ingestion	Do NOT induce vomiting. Rinse mouth thoroughly with water. If the person is conscious, have them drink one or two glasses of water.[6] Seek immediate medical attention. [4]

#### Disposal Plan:

- All waste containing **Pyren-1-yl Acetate**, including contaminated consumables and absorbent materials, must be treated as hazardous waste.
- Collect waste in a designated, properly labeled, and sealed container.
- Dispose of the waste through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal company.[4][10]
- Do not dispose of it down the drain or in regular trash, as it is very toxic to aquatic life.[7]

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